

Technical Guide: Butyl Methanesulfinate

Solubility & Application Profile

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Butyl methanesulfinate*

CAS No.: 675-87-6

Cat. No.: B14747322

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Executive Summary

Butyl Methanesulfinate (

) is an organosulfur compound belonging to the sulfinate ester class. Unlike its more common oxidized analog, butyl methanesulfonate (mesylate), the sulfinate contains sulfur in the +4 oxidation state. This electronic configuration imparts unique solubility and reactivity profiles, making it a critical intermediate in the stereoselective synthesis of chiral sulfoxides (Andersen synthesis) and sulfones.

This guide addresses the solubility landscape of **butyl methanesulfinate**, distinguishing between thermodynamic solubility (maximum concentration) and functional solubility (stability-limited utility).

Physicochemical Profile

Understanding the solubility of **butyl methanesulfinate** requires analysis of its molecular structure and polarity vectors.

Property	Value / Description	Contextual Note
Molecular Formula		
Molecular Weight	136.21 g/mol	
Functional Group	Sulfinate Ester ()	Pyramidal sulfur geometry; chiral center potential.
Polarity	Moderate Amphiphilic	The polar bond is balanced by the lipophilic -butyl chain.
Calculated LogP	~1.2 - 1.5 (Estimated)	Indicates good lipophilicity; soluble in common organic solvents.
Boiling Point	~85-90°C @ 10 mmHg (Est.)	Higher than ethyl methanesulfinate; generally handled as a liquid.

Structural Distinction

It is imperative to distinguish this compound from Butyl Methanesulfonate ().

- Sulfinate (Target):
, Pyramidal, Nucleophilic sulfur, Chiral (if R groups differ).
- Sulfonate (Common):
, Tetrahedral, Electrophilic carbon (leaving group).

Solubility Landscape in Organic Solvents[1]

The solubility of **butyl methanesulfinate** is dictated by "like dissolves like" interactions, but limited by chemical stability (hydrolysis and transesterification).

A. Primary Solvents (High Solubility & Stability)

These solvents are recommended for storage, reaction, and processing.

Solvent Class	Specific Solvents	Solubility Rating	Technical Insight
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	Excellent	Primary solvent for synthesis from methinyl chloride. High solubility due to polarizability match.
Ethers	Tetrahydrofuran (THF), Diethyl Ether, 1,4-Dioxane	Excellent	Crucial for Grignard reactions (Andersen synthesis). Ether is preferred for low-temp lithiation.
Esters	Ethyl Acetate (EtOAc)	Good	Standard solvent for extraction and silica gel chromatography purification. [1]
Aromatic Hydrocarbons	Toluene, Benzene	Good	Used for thermal elimination reactions or high-temperature processing.

B. Conditional Solvents (Soluble but Reactive)

Use these solvents only under specific, controlled conditions.

- Alcohols (Methanol, Ethanol, Butanol):
 - Solubility: High.

- Risk:[2]Transesterification. In the presence of acid/base catalysts, the butyl group can exchange with the solvent alcohol.
- Protocol: Avoid unless the solvent alcohol matches the ester group (-butanol).
- Water:
 - Solubility: Low to Moderate (Sparingly soluble).
 - Risk:Hydrolysis. Sulfonates hydrolyze to methanesulfonic acid and butanol. Hydrolysis is accelerated at pH < 4 and pH > 9.
 - Protocol: Use biphasic systems (DCM/Water) only during rapid workup steps (e.g., washing with brine).

C. Non-Solvents (Precipitation & Trituration)

- Aliphatic Hydrocarbons (Pentane, Hexanes):
 - Solubility: Moderate to Low.
 - Utility: Often used as a co-solvent in chromatography (e.g., 20% EtOAc in Hexanes) to modulate retention factor ().

Experimental Determination Protocols

Since specific solubility data for **butyl methanesulfinate** is rarely tabulated in standard handbooks, the following self-validating protocols should be used to determine solubility limits for specific applications.

Protocol A: Gravimetric Solubility Limit Test

Objective: Determine saturation point in a target solvent (e.g., Toluene).

- Preparation: Tare a dry 2 mL HPLC vial (

).

- Saturation: Add 100 mg of **butyl methanesulfinate** to the vial.

- Addition: Add the target solvent in 50

increments, vortexing for 30 seconds after each addition.

- Observation: Record the volume () required to achieve a clear, single-phase solution.

- Calculation:

.

Protocol B: Stability-Solubility Assessment (NMR)

Objective: Verify that the solvent does not degrade the solute.

- Dissolution: Dissolve 20 mg of **butyl methanesulfinate** in 0.6 mL of deuterated solvent (e.g.,

vs.

).

- Time-Course: Acquire

NMR immediately (

) and after 24 hours (

).

- Validation: Check for the appearance of butanol peaks (hydrolysis) or methyl ester peaks (transesterification with methanol).

- Diagnostic Peak: Look for the shift of the

-methylene protons (

).

Application Workflows & Solvent Selection

The choice of solvent is strictly coupled to the intended chemical transformation. Below are the two primary workflows involving **butyl methanesulfinate**.

Workflow 1: Synthesis of Butyl Methanesulfinate

Reaction: Methanesulfinyl chloride +

-Butanol

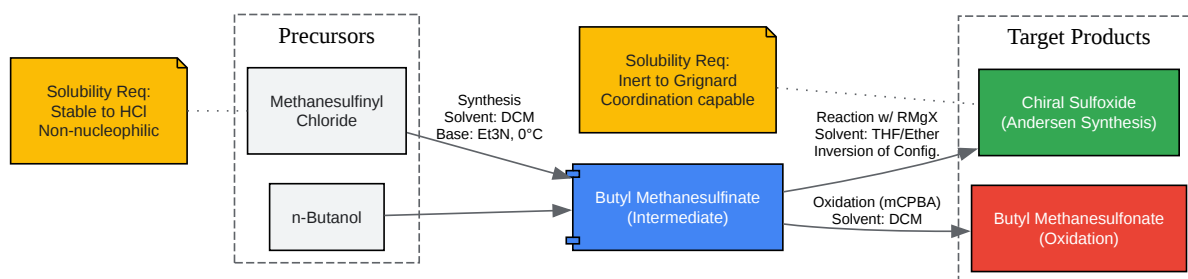
Butyl Methanesulfinate. Solvent: Dichloromethane (DCM) or Diethyl Ether. Rationale: The reaction generates HCl, which is scavenged by a base (Pyridine/Et₃N). DCM solubilizes the sulfinyl chloride and the ester product while allowing the amine salt to precipitate or be washed away.

Workflow 2: Andersen Synthesis (Chiral Sulfoxide Production)

Reaction: **Butyl Methanesulfinate** + Aryl Grignard

Chiral Sulfoxide. Solvent: THF or Diethyl Ether. Rationale: Grignard reagents are incompatible with halogenated solvents (potential carbene formation) and esters (nucleophilic attack). Ethers coordinate Mg, stabilizing the Grignard reagent.

Visualizing the Chemical Pathways



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Figure 1: Chemical genealogy of **butyl methanesulfinate**, highlighting solvent-dependent synthetic pathways.

Handling and Storage Recommendations

- **Storage Solvent:** Store neat (pure liquid) at -20°C under Argon. If dilution is necessary, use anhydrous Toluene.
- **Moisture Sensitivity:** Sulfonates are hygroscopic. Exposure to ambient moisture leads to hydrolysis, forming methanesulfinic acid (unstable) and butanol.
- **Purification:** Silica gel chromatography using Hexanes:Ethyl Acetate (3:1) is the standard purification method. Ensure the silica is neutral to prevent acid-catalyzed decomposition.

References

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Sources

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